

# Echimidine in Flora: A Technical Guide to Natural Sources, Distribution, and Analysis

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Echimidine** is a naturally occurring pyrrolizidine alkaloid (PA), a class of secondary metabolites known for their significant biological activities, including hepatotoxicity.[1][2] PAs are produced by plants as a defense mechanism against herbivores.[3][4] Found in numerous plant species, **Echimidine** and its isomers are of considerable interest to researchers in toxicology, pharmacology, and natural product chemistry due to their potential health risks and complex chemical structures.[5] This guide provides an in-depth overview of the natural sources, distribution within plants, and analytical methodologies for **Echimidine**.

## **Natural Sources and Distribution of Echimidine**

**Echimidine** is predominantly found in flowering plants belonging to the Boraginaceae (Borage) family, which is known to have nearly all its genera synthesize and store this type of alkaloid. It is also present to a lesser extent in the Asteraceae (Aster) and Fabaceae (Legume) families. These plants are distributed worldwide and can often be found as weeds in agricultural systems, leading to potential contamination of food sources like grains, honey, milk, and herbal products.

**Echimidine** has been specifically identified in various species, most notably within the Echium and Symphytum genera.



### **Key Plant Sources:**

- Echium plantagineum (Paterson's Curse or Viper's Bugloss): Considered a primary source,
   this invasive weed contains high levels of **Echimidine** and its N-oxide form.
- Echium vulgare (Viper's Bugloss): This species also contains a significant amount of **Echimidine**, along with a variety of other related PAs.
- Symphytum officinale (Common Comfrey): Used in traditional medicine, comfrey species
  contain **Echimidine**, although often at lower levels than Russian or Prickly comfrey. The
  roots typically have a higher concentration of PAs than the leaves.
- Echium amoenum (Gol-e-Gavzaban): Petals of this plant, used in Iranian herbal medicine, have been found to contain **Echimidine** and its isomers.

## **Distribution within Plant Tissues**

The concentration of **Echimidine** is not uniform throughout the plant. Its distribution varies significantly between different tissues and is influenced by the plant's developmental stage and environmental stressors.

- Roots: Generally, the highest concentrations of PAs are found in the roots.
- Leaves: Leaf tissues contain PAs, often at lower concentrations than the roots. However, levels can increase in response to stresses like herbivory.
- Pollen and Nectar: Echimidine is present in both pollen and nectar, which is a primary route
  for the contamination of honey. Studies on Echium vulgare have shown that while pollen
  contains extremely high concentrations of PAs, nectar appears to be the more significant
  contributor to the PA content in honey, with Echimidine being the main alkaloid detected in
  both nectar and honey samples.
- Seeds: PAs can also be found in seeds, leading to the contamination of cereal crops.

**Echimidine** typically exists in plants as both the free base and its N-oxide form, with the N-oxide often being present in higher concentrations. Both forms are considered toxic.





## **Quantitative Data on Echimidine Concentration**

The following table summarizes reported concentrations of **Echimidine** and total pyrrolizidine alkaloids in various plant species and their parts. It is important to note that concentrations can vary widely based on genetics, geography, climate, and analytical methods used.

Plant Species	Plant Part	Alkaloid(s) Measured	Concentration Range	Citation(s)
Symphytum officinale (Common Comfrey)	Roots	Total PAs	0.25% - 0.4% (2500 - 4000 μg/g)	
Symphytum officinale (Common Comfrey)	Leaves	Total PAs	0.02% - 0.18% (200 - 1800 μg/g)	
Symphytum x uplandicum (Russian Comfrey)	Roots	Echimidine	Up to 600 μg/g	
Echium vulgare	Pollen	Total PAs (including Echimidine)	8,000 - 14,000 ppm (8,000 - 14,000 μg/g)	_
Echium vulgare	Nectar	Echium-type PAs (Echimidine is main)	0.3 - 95.1 μg/g	_
Echium plantagineum & E. vulgare	Foliage	Echimidine N- oxide	Among the most abundant PANOs	_

## **Biosynthesis of Echimidine**



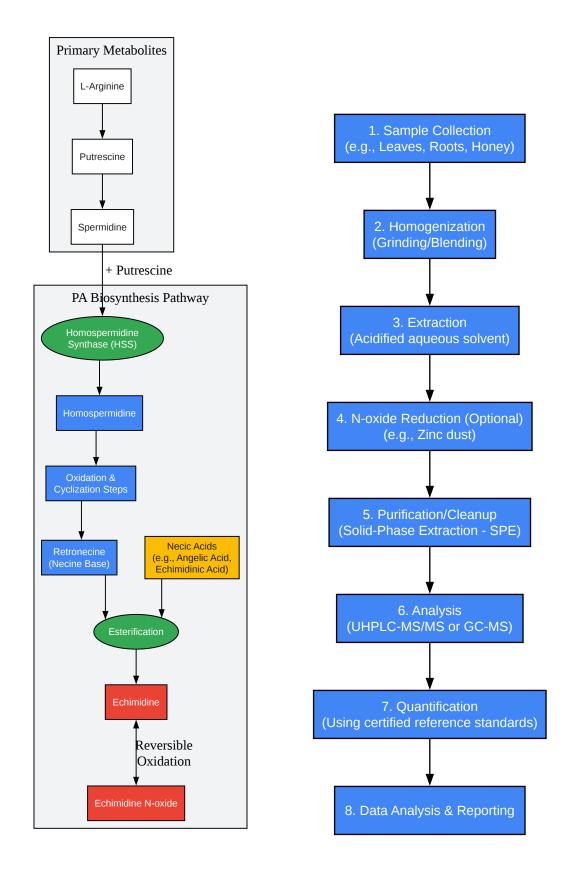




Pyrrolizidine alkaloids, including **Echimidine**, are synthesized in plants through a complex pathway originating from amino acids. The core structure, a necine base, is derived from polyamines like putrescine and spermidine. The first committed step in the biosynthesis is catalyzed by the enzyme homospermidine synthase (HSS). This is followed by a series of oxidation, cyclization, and hydroxylation reactions to form the retronecine base.

The final structure of **Echimidine** is formed by the esterification of the retronecine base with specific necic acids. **Echimidine** is a diester, featuring angelic acid and echimidinic acid attached to the retronecine core.





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